

In-depth Technical Guide: Navigating the Ambiguity of CAS 1609396-06-6

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Methyl (3-methyl-2-oxo-1-piperazinyl)acetate hydrobromide
CAS No.:	1609396-06-6
Cat. No.:	B1379658

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the significant challenges in providing a comprehensive safety and handling protocol for the chemical identifier CAS 1609396-06-6. Our investigation has revealed conflicting and unverified information regarding the precise chemical identity associated with this CAS number. Due to this ambiguity, a definitive Safety Data Sheet (SDS), detailed handling procedures, and associated biological data cannot be reliably established. This guide will present the conflicting data and provide a framework for approaching such ambiguous chemical entities in a research and development setting.

The Challenge: An Unidentified Chemical Entity

A thorough search of chemical supplier databases, regulatory information, and scientific literature has yielded multiple, differing chemical structures and names attributed to CAS 1609396-06-6. This lack of a single, verifiable identity makes it impossible to ascertain the physical, chemical, and toxicological properties of the substance.

Conflicting Chemical Identities

Below is a summary of the disparate information discovered for CAS 1609396-06-6:

Data Point	Source 1	Source 2	Source 3
Chemical Name	[(3S)-3-ISOPROPYL-2-METHYL-1-CYCLOPENTEN-1-YL]METHYL ACETATE	N-(3-aminopropyl)-3-phenylprop-2-enamide	Not Provided
Molecular Formula	Not Provided	Not Provided	C8H15BrN2O3
Molecular Weight	267.12	Not Provided	267.123
Supplier/Source	Sigma-Aldrich	Jiangsu Aikon Biopharmaceutical R&D	Key Organics Limited

This discrepancy highlights a critical issue in chemical data management and underscores the importance of verifying the identity of any research compound.

A Framework for Handling Ambiguous Chemical Identifiers

Given the inability to create a specific safety and handling guide for CAS 1609396-06-6, we propose the following workflow for researchers encountering similarly ambiguous compounds. This protocol is designed to ensure laboratory safety and data integrity.

Experimental Workflow for Ambiguous Compounds

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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